

Section 1: Compound Profile and Anticipated Hazard Landscape

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Bromo-3-chloro-2-fluoroiodobenzene

CAS No.: 1820674-47-2

Cat. No.: B2779917

[Get Quote](#)

6-Bromo-3-chloro-2-fluoroiodobenzene is a complex, poly-halogenated aromatic compound. Such molecules are valuable as building blocks and intermediates in medicinal chemistry and materials science due to the diverse reactivity conferred by the different halogen substituents. However, this structural complexity also necessitates a cautious and well-informed approach to its handling.

The toxicological properties of **6-Bromo-3-chloro-2-fluoroiodobenzene** have not been thoroughly investigated.^{[1][2]} However, based on data from similar chemical structures, a distinct hazard profile can be anticipated. The primary concerns are significant irritation potential and possible acute toxicity.

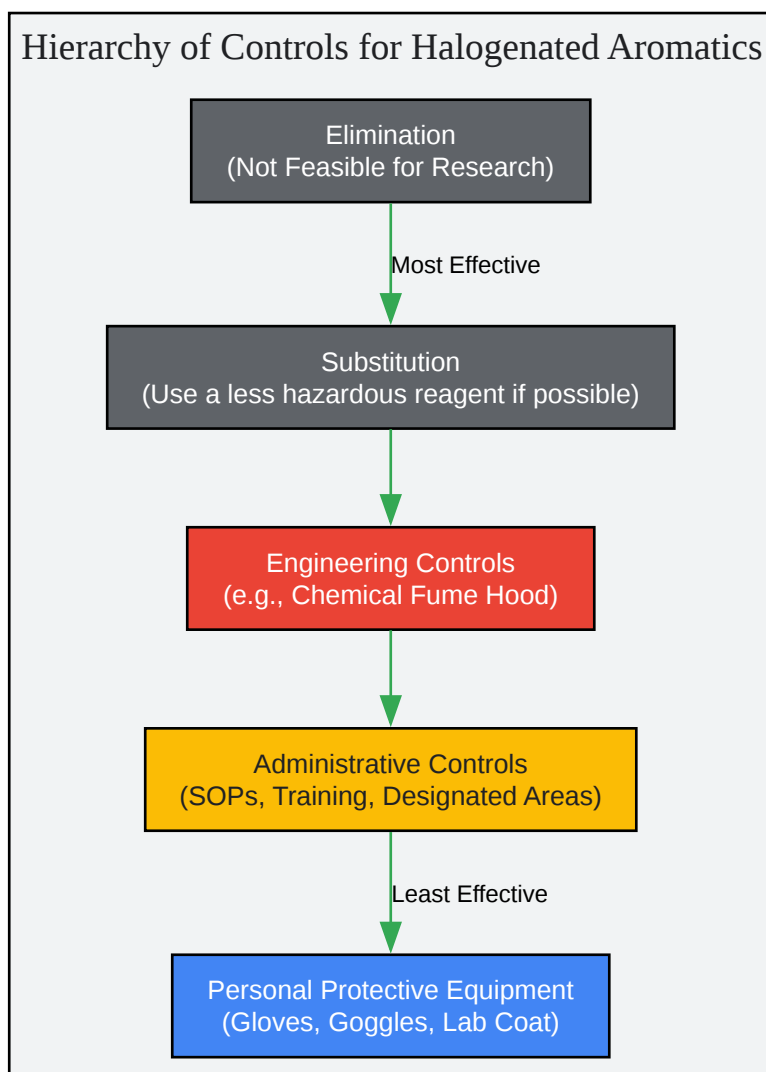
Identifier	Value	Source
IUPAC Name	1-Bromo-4-chloro-5-fluoro-2-iodobenzene	
CAS Number	1820674-47-2	
Molecular Formula	C ₆ H ₂ BrClFI	[3]
Molecular Weight	335.34 g/mol	[3]

Anticipated GHS Hazard Classifications (Based on Analogs):

- Skin Corrosion/Irritation, Category 2: Expected to cause skin irritation.[4][5]
- Serious Eye Damage/Eye Irritation, Category 2: Expected to cause serious eye irritation.[5][6][7]
- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation.[2][5][7]
- Acute Toxicity (Oral, Dermal, Inhalation): Potentially harmful if swallowed, in contact with skin, or if inhaled.[6]

Section 2: A Proactive Safety Framework: The Hierarchy of Controls

Effective chemical safety is not merely about personal protective equipment (PPE); it is a systematic approach to risk mitigation. The hierarchy of controls prioritizes strategies that are inherently more effective and reliable. This framework must be the foundation of any Standard Operating Procedure (SOP) involving this compound.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes risk management strategies.

Section 3: Core Infrastructure for Safe Handling

Engineering Controls: The Primary Barrier

The principal engineering control for this class of chemicals is a properly functioning and certified chemical fume hood.[6][8] Halogenated organic compounds can have significant vapor pressures, and dusts from solid forms can be easily inhaled.

- Causality: A fume hood provides a physical barrier and active ventilation, drawing vapors and particulates away from the user's breathing zone. This is critical for minimizing inhalation

exposure, which is a primary risk route for respiratory irritation and systemic toxicity.[8][9] All manipulations, including weighing, transferring, and running reactions, must be performed within the hood.[6]

Administrative Controls: Codifying Safe Practices

- **Standard Operating Procedures (SOPs):** A detailed, lab-specific SOP must be written and approved before work begins. This document should incorporate the information from this guide and, most importantly, the manufacturer's SDS.
- **Designated Areas:** All areas where the compound is stored or handled must be clearly marked with appropriate hazard warnings.[10] This prevents uninformed personnel from accidental exposure.
- **Training:** All personnel must be thoroughly trained on the specific hazards of this compound, the lab's SOP, and emergency procedures before being authorized to handle it.

Section 4: Personal Protective Equipment (PPE) - The Last Line of Defense

PPE is essential but should never be the sole means of protection. Its effectiveness depends entirely on proper selection, fit, and use.

- **Eye and Face Protection:** ANSI-approved chemical splash goggles are mandatory.[10][11] Safety glasses with side shields offer insufficient protection against splashes and vapors.
- **Skin and Body Protection:** A flame-resistant laboratory coat, fully buttoned, is required.[8] Ensure it has long sleeves. Closed-toe shoes are also mandatory.[8]
- **Hand Protection:** Nitrile gloves are the minimum requirement.[9][10] Given the poly-halogenated nature of the molecule, which can affect breakthrough times, consider double-gloving.[10] Always consult the glove manufacturer's compatibility chart. Gloves must be inspected before each use and removed promptly if contamination is suspected, followed by thorough hand washing.[10]

Protocol: Donning and Doffing PPE

Proper sequencing is critical to prevent cross-contamination.

- Donning (Putting On):
 1. Put on the lab coat and fasten it completely.
 2. Put on safety goggles.
 3. Wash hands thoroughly.
 4. Put on the first pair of gloves.
 5. Put on the second pair of gloves, ensuring they go over the cuffs of the lab coat.
- Doffing (Taking Off):
 1. Remove the outer, more contaminated pair of gloves.
 2. Remove the lab coat by folding it inward on itself, avoiding contact with the outer surface.
 3. Remove safety goggles.
 4. Remove the inner pair of gloves.
 5. Wash hands thoroughly with soap and water.[\[10\]](#)

Section 5: Protocols for Routine Handling and Storage

Handling

- Work Area Preparation: Before starting, ensure the fume hood is operational, the sash is at the appropriate height, and all necessary equipment and spill cleanup materials are within reach.[\[9\]](#)
- Chemical Transfer: Use a spatula for solids or a pipette for liquids. To avoid generating dust, do not scrape the material. If the compound is a solid, weigh it out onto weighing paper or into a tared container within the fume hood.

- General Hygiene: Avoid all personal contact, including inhalation.[12] Do not eat, drink, or smoke when handling this product.[6][12] Wash hands thoroughly after handling, even after removing gloves.

Storage

- Container Integrity: Keep the container tightly closed when not in use.[6][7]
- Location: Store in a cool, dry, and well-ventilated area designated for hazardous chemicals. [6][11] Keep away from direct sunlight and sources of ignition.[11]
- Incompatibilities: Store segregated from strong oxidizing agents and strong acids.[6][10] The rationale is to prevent exothermic or violent reactions that could lead to a loss of containment.

Section 6: Emergency Response Procedures

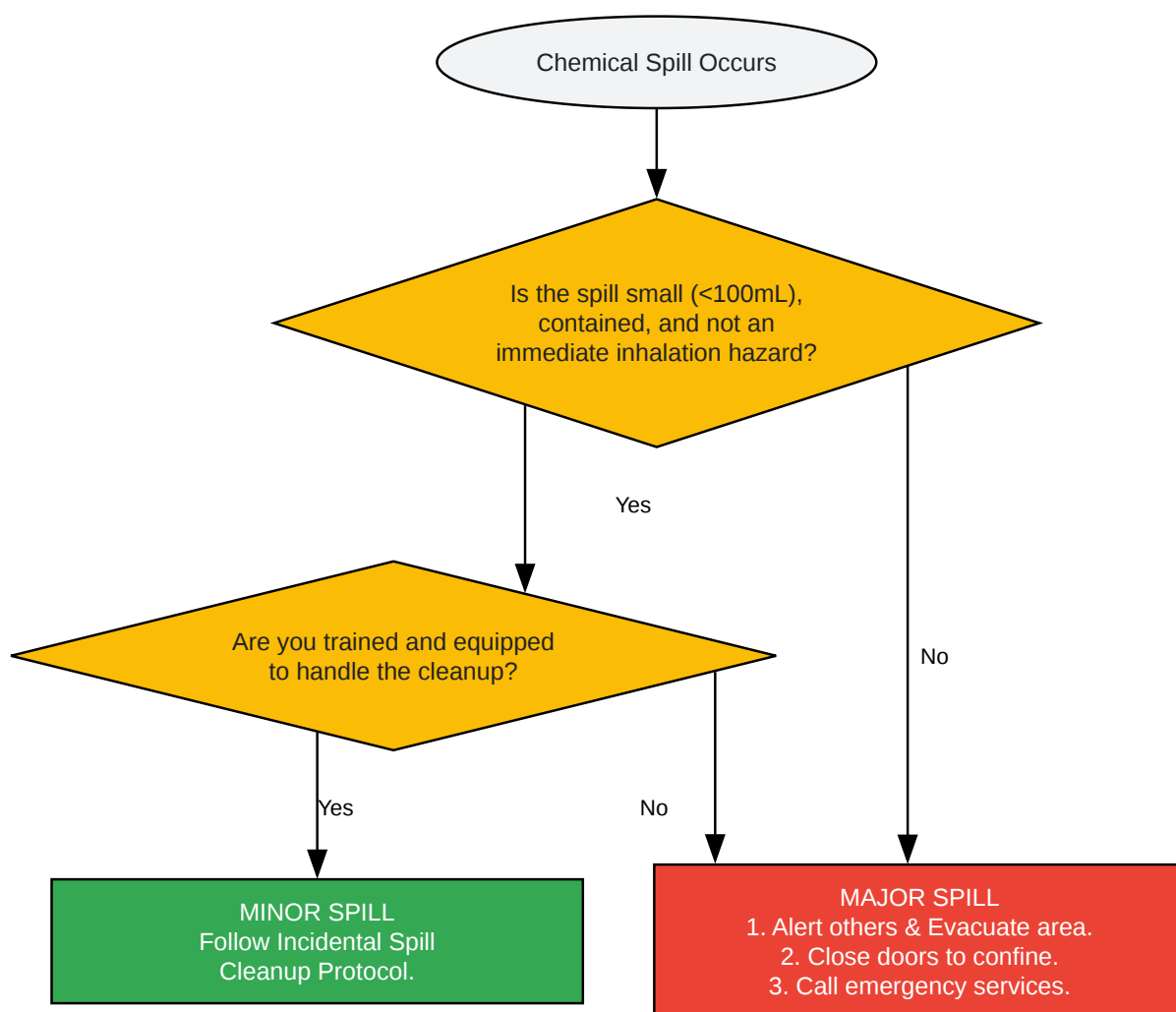
Rapid and correct response during an emergency is critical. All personnel must know the location of safety showers and eyewash stations.[9]

First Aid Measures

Exposure Route	Action	Rationale
Skin Contact	Immediately remove all contaminated clothing while under an emergency shower. [13] Flush the affected skin with copious amounts of water for at least 15 minutes.[14][15] If irritation persists, seek medical attention.	Rapid and prolonged flushing is essential to remove the chemical and minimize tissue damage. Contaminated clothing can be a continuing source of exposure.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[7] Remove contact lenses if easy to do. Seek immediate medical attention. [6]	The eye is extremely sensitive, and prompt, thorough irrigation is the most effective way to prevent or reduce permanent damage.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[6][7] If the person feels unwell or has difficulty breathing, seek immediate medical attention.	This removes the individual from the contaminated atmosphere. Medical attention is crucial as respiratory irritation can progress.
Ingestion	Do NOT induce vomiting.[7] Rinse the mouth with water. Call a physician or poison control center immediately.[6]	Inducing vomiting can cause the chemical to be aspirated into the lungs, leading to severe chemical pneumonitis.

Spill Management

The appropriate response to a spill depends on its size and the training of the personnel involved.



[Click to download full resolution via product page](#)

Caption: A decision-making workflow for chemical spill response.

Protocol: Incidental (Minor) Spill Cleanup

This procedure is only for small spills that can be cleaned up in under 10 minutes by trained personnel.[10]

- Alert & Secure: Alert personnel in the immediate area.[13] Restrict access to the spill zone.
- PPE: Don appropriate PPE, including double nitrile gloves, chemical splash goggles, and a lab coat.[10]

- Control Vapors & Ignition: Ensure adequate ventilation (fume hood). Remove all sources of ignition.^[7]
- Absorb: Cover the spill with an inert absorbent material like vermiculite, sand, or chemical absorbent pads, working from the outside in to prevent spreading.^{[6][14]}
- Collect: Carefully scoop the absorbed material and place it into a suitable, sealable container (e.g., a heavy-duty plastic bag or pail).^{[13][14]}
- Decontaminate: Wipe down the spill area with a mild detergent and water solution.^[13]
- Dispose: Label the container as "Hazardous Waste: Spill Debris containing **6-Bromo-3-chloro-2-fluoriodobenzene**" and dispose of it according to institutional protocols.^{[14][16]}

Section 7: Waste Disposal Considerations

Proper chemical waste management is a legal and ethical responsibility.

- Segregation is Key: As a halogenated compound, all waste containing this substance (including contaminated consumables like gloves and paper towels) must be collected in a designated "Halogenated Organic Waste" container.^{[8][9]}
 - Causality: Halogenated waste requires specific disposal methods, often high-temperature incineration, and mixing it with non-halogenated waste streams significantly increases disposal costs and can violate environmental regulations.^[16]
- Container Management: Waste containers must be kept tightly closed except when adding waste.^{[9][16]} They must be stored in a designated satellite accumulation area, within secondary containment, and away from incompatible materials.^{[10][16]}
- Labeling: All waste containers must be accurately labeled with a "Hazardous Waste" tag that lists all chemical constituents and their approximate percentages.^[16]

References

- Clarkson University. CHEMICAL SPILL PROCEDURES. Clarkson University Environmental Health & Safety. [\[Link\]](#)

- University of Wisconsin-Milwaukee. (2013, August 23). Standard Operating Procedure (SOP) for BENZENE. University of Wisconsin-Milwaukee. [[Link](#)]
- PubChem. 3-Bromo-2-chloro-6-fluoriodobenzene. National Center for Biotechnology Information. [[Link](#)]
- Washington State University. Halogenated Solvents. Washington State University Environmental Health & Safety. [[Link](#)]
- Chemistry LibreTexts. (2025, March 4). Safe Laboratory Practices: Handling and Disposing of Organic Substances. Chemistry LibreTexts. [[Link](#)]
- Princeton University. Chemical Spill Procedures. Princeton University Environmental Health and Safety. [[Link](#)]
- PubChem. 1-Bromo-2-chloro-3-fluoro-4-iodobenzene. National Center for Biotechnology Information. [[Link](#)]
- University of North Carolina at Charlotte. (2024, March 29). CHEMICAL SPILL PROCEDURES. Environmental Health and Safety. [[Link](#)]
- Temple University. Halogenated Solvents in Laboratories. Temple University Environmental Health and Radiation Safety. [[Link](#)]
- MIT Plasma Science and Fusion Center. Standard Operating Procedures for Use of Halogenated Solvents. MIT. [[Link](#)]
- PubChem. 1-Bromo-3-chloro-2-fluorobenzene. National Center for Biotechnology Information. [[Link](#)]
- PubChem. 1-Bromo-3-chloro-2-iodobenzene. National Center for Biotechnology Information. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. beta.lakeland.edu \[beta.lakeland.edu\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. 3-Bromo-2-chloro-6-fluoriodobenzene | C₆H₂BrClFI | CID 99769449 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. fishersci.be \[fishersci.be\]](#)
- [5. 1-Bromo-3-chloro-2-fluorobenzene | C₆H₃BrClF | CID 3685762 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [8. hscprep.com.au \[hscprep.com.au\]](#)
- [9. braun.matse.illinois.edu \[braun.matse.illinois.edu\]](#)
- [10. wpcdn.web.wsu.edu \[wpcdn.web.wsu.edu\]](#)
- [11. file.chemscene.com \[file.chemscene.com\]](#)
- [12. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [13. lin-web.clarkson.edu \[lin-web.clarkson.edu\]](#)
- [14. ehs.princeton.edu \[ehs.princeton.edu\]](#)
- [15. safety.charlotte.edu \[safety.charlotte.edu\]](#)
- [16. campusoperations.temple.edu \[campusoperations.temple.edu\]](#)
- To cite this document: BenchChem. [Section 1: Compound Profile and Anticipated Hazard Landscape]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2779917/docs#section-1-compound-profile-and-anticipated-hazard-landscape\]](https://www.benchchem.com/product/b2779917/docs#section-1-compound-profile-and-anticipated-hazard-landscape)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)